

Introduction: The Structural Significance of 1,2-Dimethyl-piperidin-4-ol

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Compound of Interest

Compound Name: 1,2-Dimethyl-piperidin-4-ol

CAS No.: 45673-43-6

Cat. No.: B3370601

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The piperidine scaffold is a cornerstone in medicinal chemistry, forming the structural core of numerous pharmaceuticals and natural products.^[1] The compound **1,2-Dimethyl-piperidin-4-ol**, a substituted cyclic amino alcohol, represents a valuable building block in synthetic chemistry. Its precise structural characterization is paramount for ensuring the integrity of downstream drug development and research applications. Mass spectrometry (MS) stands as an indispensable analytical tool for this purpose, providing detailed structural information through the controlled fragmentation of the molecule.^{[2][3]}

This guide offers a detailed exploration of the fragmentation behavior of **1,2-Dimethyl-piperidin-4-ol** under two of the most common ionization techniques: hard-source Electron Ionization (EI) and soft-source Electrospray Ionization (ESI).^[2] By understanding the characteristic fragmentation pathways, researchers can confidently identify this molecule, differentiate it from its isomers, and elucidate the structures of related novel compounds.

Pillar 1: Electron Ionization (EI) Fragmentation Pathway

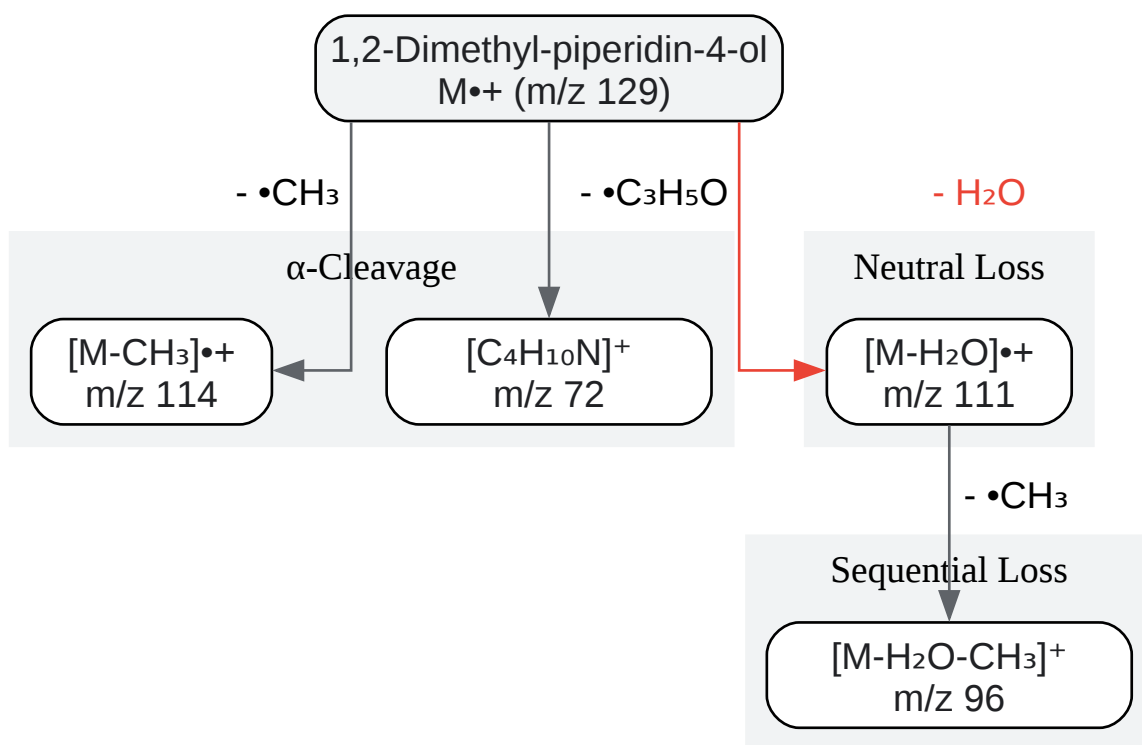
Electron Ionization is a high-energy technique that induces extensive fragmentation, providing a detailed "fingerprint" of a molecule's structure. The process begins with the bombardment of the molecule by high-energy electrons, leading to the formation of an energetically unstable molecular ion ($M^{\bullet+}$) that subsequently undergoes a cascade of fragmentation reactions.^[4] For **1,2-Dimethyl-piperidin-4-ol** (Molecular Weight: 129.20 g/mol), the fragmentation is primarily dictated by the presence of the nitrogen atom and the hydroxyl group.

The most characteristic fragmentation processes in EI-MS for cyclic amines and alcohols are alpha-cleavage and the neutral loss of water.^{[1][5]}

Dominant Fragmentation Mechanisms under EI:

- **Alpha-Cleavage:** This is a principal fragmentation pathway for amines, initiated by the ionization of the nitrogen atom. It involves the cleavage of a carbon-carbon bond adjacent to the nitrogen, resulting in the formation of a resonance-stabilized iminium ion.^[5] For **1,2-Dimethyl-piperidin-4-ol**, two primary α -cleavage events are prominent:
 - **Loss of a Methyl Radical (M-15):** Cleavage of the N-C bond results in the loss of the N-methyl group ($\bullet\text{CH}_3$), forming an ion at m/z 114.
 - **Ring Cleavage at C2-C3:** The bond between C2 and C3 is susceptible to cleavage. This pathway leads to the formation of a highly stable iminium ion at m/z 72 ($[\text{C}_4\text{H}_{10}\text{N}]^+$), which often represents a significant peak in the spectrum.
- **Neutral Loss of Water (M-18):** As with most alcohols, the molecular ion readily eliminates a molecule of water from the hydroxyl group at C4.^{[5][6]} This results in a prominent peak at m/z 111. This process is often so favorable that the molecular ion peak at m/z 129 may be of very low abundance or entirely absent.^[6]
- **Sequential Fragmentation:** More complex fragments arise from consecutive reactions. A common sequence involves the loss of water followed by the loss of a methyl radical (M-18-15), yielding a fragment at m/z 96.

Visualizing EI Fragmentation



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Caption: Key EI fragmentation pathways for **1,2-Dimethyl-piperidin-4-ol**.

Summary of Key EI Fragment Ions

m/z	Proposed Formula	Fragmentation Pathway
129	$[\text{C}_7\text{H}_{15}\text{NO}]^{\bullet+}$	Molecular Ion
114	$[\text{C}_6\text{H}_{12}\text{NO}]^{\bullet+}$	α -Cleavage: Loss of N-methyl radical ($\bullet\text{CH}_3$)
111	$[\text{C}_7\text{H}_{13}\text{N}]^{\bullet+}$	Neutral Loss: Elimination of water (H_2O)
96	$[\text{C}_6\text{H}_{10}\text{N}]^+$	Sequential Loss: Elimination of H_2O and $\bullet\text{CH}_3$
72	$[\text{C}_4\text{H}_{10}\text{N}]^+$	α -Cleavage: Ring fission leading to stable iminium ion

Pillar 2: Electrospray Ionization (ESI) Tandem MS (MS/MS) Fragmentation

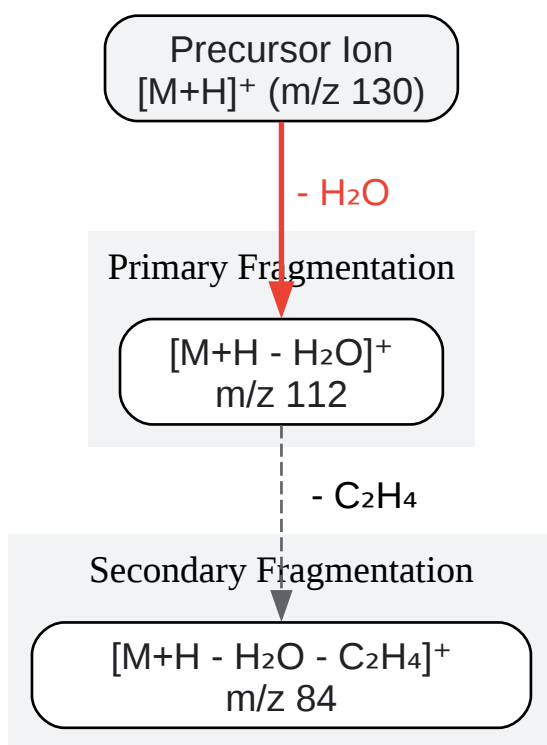
ESI is a soft ionization technique that typically produces a protonated molecule, $[M+H]^+$, with minimal in-source fragmentation. This makes it ideal for tandem mass spectrometry (MS/MS), where the protonated precursor ion is isolated and subjected to collision-induced dissociation (CID) to elicit structurally informative fragmentation. For **1,2-Dimethyl-piperidin-4-ol**, the precursor ion will be observed at m/z 130.

The fragmentation of the protonated molecule is driven by the protonated nitrogen and the hydroxyl group, which facilitates characteristic neutral losses.

Dominant Fragmentation Mechanisms under ESI-MS/MS:

- **Neutral Loss of Water:** This is the most facile and dominant fragmentation pathway for the $[M+H]^+$ ion.^{[2][7]} The protonated amine facilitates the elimination of the hydroxyl group as a neutral water molecule. This generates a highly abundant product ion at m/z 112.
 - $[C_7H_{15}NO + H]^+ \rightarrow [C_7H_{13}N + H]^+ + H_2O$
- **Ring Opening:** Following the initial loss of water, the resulting ion at m/z 112 can undergo further fragmentation at higher collision energies. This often involves ring opening or cleavage, leading to smaller fragment ions, such as the loss of ethene (C_2H_4), which would produce an ion at m/z 84.

Visualizing ESI-MS/MS Fragmentation



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Caption: Primary ESI-MS/MS fragmentation of protonated **1,2-Dimethyl-piperidin-4-ol**.

Summary of Key ESI-MS/MS Product Ions

Precursor Ion (m/z)	Product Ion (m/z)	Proposed Formula	Fragmentation Pathway
130	112	$[C_7H_{14}N]^+$	Primary: Neutral Loss of Water (H_2O)
130	84	$[C_5H_{10}N]^+$	Secondary: Loss of H_2O followed by loss of ethene

Pillar 3: Self-Validating Experimental Protocols

To ensure reproducible and accurate data, the following experimental workflows are recommended.

Workflow 1: GC-EI-MS Analysis

This protocol is optimized for generating the characteristic EI fragmentation fingerprint.

- Sample Preparation: Dissolve 1 mg of **1,2-Dimethyl-piperidin-4-ol** in 1 mL of methanol or ethyl acetate.
- GC System:
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
 - Injector: Splitless mode, 250°C.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Program: Initial temperature of 60°C, hold for 2 minutes, then ramp at 10°C/min to 280°C and hold for 5 minutes.
- MS System:
 - Ionization Mode: Electron Ionization (EI).
 - Ionization Energy: 70 eV.
 - Source Temperature: 230°C.
 - Scan Range: m/z 40-300.

Workflow 2: LC-ESI-MS/MS Analysis

This protocol is designed for soft ionization and controlled fragmentation to observe the precursor and primary product ions.

- Sample Preparation: Prepare a 10 µg/mL solution of **1,2-Dimethyl-piperidin-4-ol** in 50:50 methanol:water with 0.1% formic acid.
- LC System:
 - Column: C18 reverse-phase, 2.1 x 50 mm, 1.8 µm particle size.

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- MS/MS System:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - MS1 Scan: Full scan from m/z 100-500 to identify the $[M+H]^+$ precursor at m/z 130.
 - MS2 Scan (Product Ion Scan): Isolate the precursor ion at m/z 130 and perform CID. Optimize collision energy (typically 10-30 eV) to maximize the abundance of the m/z 112 product ion.

Conclusion

The mass spectrometric fragmentation of **1,2-Dimethyl-piperidin-4-ol** is predictable and structurally informative. Under EI, the molecule yields a complex fingerprint characterized by α -cleavage (m/z 114, 72) and a strong neutral loss of water (m/z 111). In contrast, soft ESI ionization followed by MS/MS analysis provides a cleaner spectrum dominated by the protonated molecule (m/z 130) and its primary product ion resulting from the loss of water (m/z 112). These distinct fragmentation signatures serve as a robust method for the unequivocal identification of **1,2-Dimethyl-piperidin-4-ol**, providing researchers and drug development professionals with the analytical confidence required for their work.

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